

Proper Disposal Procedures: (5-Chloro-indan-1-yl)-methanol

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Compound of Interest

Compound Name: (5-Chloro-indan-1-yl)-methanol

CAS No.: 711017-67-3

Cat. No.: B8185291

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Executive Summary & Chemical Profile

Immediate Directive: **(5-Chloro-indan-1-yl)-methanol** is a halogenated organic intermediate. [1][2][3] It must not be disposed of in general organic waste, down the drain, or in regular trash. The presence of the chlorine substituent mandates high-temperature incineration to prevent the formation of dioxins and furans during thermal destruction.[1][2]

Scope: This guide applies to the disposal of the pure substance, reaction mixtures containing the substance, and contaminated solid waste (gloves, wipes).

Chemical Attribute	Technical Detail
Chemical Name	(5-Chloro-2,3-dihydro-1H-inden-1-yl)methanol
Structural Class	Halogenated Indane Derivative / Primary Alcohol
CAS Number	Note: Specific CAS for the methanol derivative is rare/proprietary.[1][2][3]Ref. Ketone Precursor (5-Chloro-1-indanone):42348-86-7 [1]
Physical State	Typically a viscous oil or low-melting solid (based on structural analogs).[1][2][3]
Solubility	Soluble in organic solvents (DCM, Methanol, DMSO); Sparingly soluble in water.[3]
Primary Hazard	Irritant / Halogenated Waste. Likely causes skin/eye irritation (H315/H319) and may be harmful if swallowed (H302).[3] [1, 2]

Regulatory Classification (RCRA)

Proper characterization is the legal responsibility of the waste generator.[2]

- Waste Stream:Halogenated Organic Waste.
- RCRA Status: While not explicitly listed on the EPA "P" (Acutely Toxic) or "U" (Toxic) lists by specific name, it must be treated as a Characteristic Waste if it exhibits toxicity or ignitability.
- Operational Code: Most facilities classify this under Generic Halogenated Waste (often consolidated with F001/F002 solvents for incineration).[1][2]
- Why Segregation Matters: Mixing chlorinated compounds with non-halogenated solvents (e.g., Acetone, Ethanol) ruins the fuel value of the non-halogenated stream and can poison catalytic converters in standard incinerators.

Step-by-Step Disposal Protocol

Scenario A: Pure Solid or Viscous Liquid (Expired/Unused Reagent)

Objective: Isolate for Lab Pack disposal.[1][2]

- Container Selection: Use a chemically compatible container, preferably High-Density Polyethylene (HDPE) or amber glass with a Teflon-lined cap.[1][2] Avoid metal containers due to potential corrosion from hydrolysis byproducts (HCl).[1][2]
- Transfer: Transfer the material into the container. If the material is viscous, do not use water to rinse. Use a minimal amount of Dichloromethane (DCM) to solubilize and transfer the residue.[1][2]
- Labeling: Affix a hazardous waste label immediately.
 - Constituents: "Halogenated Organic: **(5-Chloro-indan-1-yl)-methanol**"[1][2][3]
 - Hazard Checkboxes: Toxic, Irritant.[4]
- Storage: Store in the Halogenated Waste satellite accumulation area. Keep away from strong oxidizers and alkali metals.[2]

Scenario B: In Solution (Reaction Mixtures/HPLC Waste)

Objective: Segregation from general organics.[1][2]

- Segregation: Pour the solution into the Halogenated Solvent Waste carboy (typically the "Red Can" or designated safety container).[2]
 - Critical Check: Ensure the carboy is compatible.[2] If your solution contains nitric acid or strong oxidizers, DO NOT mix with organic waste (Risk of Explosion).
- pH Check: If the reaction involved acidic workups, neutralize the solution to pH 6–8 before adding to the waste drum to prevent drum corrosion and gas evolution.
- Documentation: Log the volume and approximate concentration on the waste container's log sheet.

Scenario C: Contaminated Solids (Gloves, Weigh Boats, Silica Gel)

Objective: Prevent leaching in municipal landfills.

- Collection: Place all contaminated disposables into a clear, heavy-duty polyethylene bag (minimum 2 mil thickness).
- Secondary Containment: Place the bag inside a dedicated Solid Hazardous Waste drum or pail.[2]
- Silica Gel: If purified via column chromatography, the silica gel contains the halogenated compound.[2] This silica must be disposed of as Hazardous Solid Waste, not in the general trash.

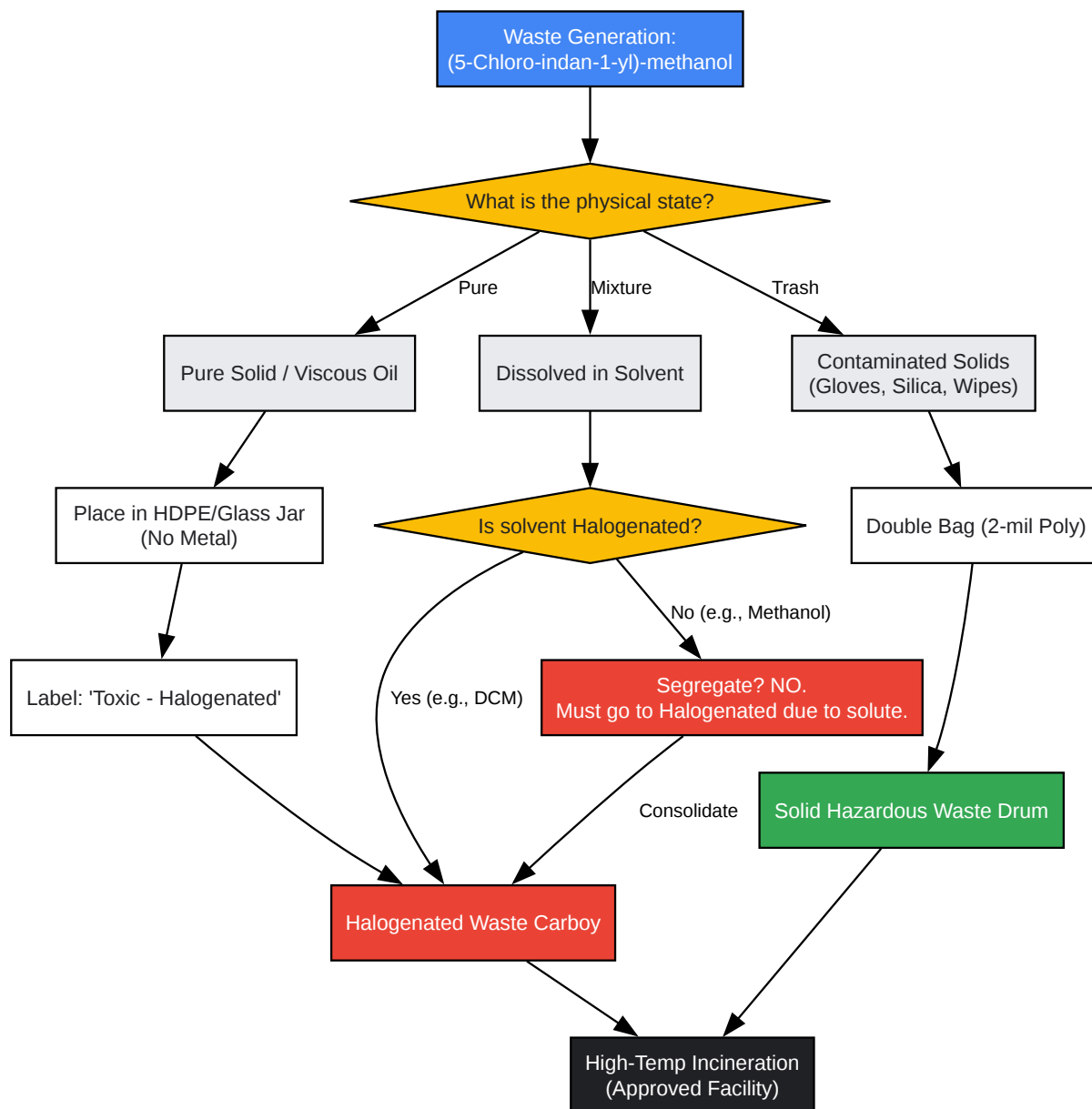
Spill Management & Contingency

PPE Required: Nitrile gloves (double-gloved recommended, >0.11 mm), Safety Goggles, Lab Coat.[2][3]

- Minor Spill (<10 mL/g):
 - Isolate the area.[2][5][6]
 - Liquids: Absorb with vermiculite or polypropylene pads. Do not use paper towels if the substance is a strong oxidizer (unlikely here, but good practice).
 - Solids: Scoop up carefully to avoid dust generation.[2] Wipe the surface with a solvent-dampened pad (Acetone or DCM).[1][2]
 - Dispose of cleanup materials as Solid Hazardous Waste.[2]
- Major Spill (>100 mL/g):
 - Evacuate the immediate area.[2][5][6][7]
 - Contact EHS immediately.[2]
 - Do not attempt cleanup without respiratory protection if dust/vapors are present.[2]

Decision Matrix & Workflow

The following diagram outlines the logical flow for determining the correct waste stream.



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Caption: Decision tree for segregating **(5-Chloro-indan-1-yl)-methanol** waste based on physical state and solvent composition.

References

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